

In-Depth Technical Guide to UVARIGRANOL B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UVARIGRANOL B

Cat. No.: B597468

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Uvarigranol B is a naturally occurring polyoxygenated cyclohexene isolated from the roots of *Uvaria grandiflora* Roxb., a plant belonging to the Annonaceae family.[1][2] This technical guide provides a comprehensive overview of the known chemical and physical properties of **Uvarigranol B**. While research on this specific compound is emerging, this document summarizes the available data on its characteristics and hints at its potential biological activities, primarily in the context of anticancer research. The information is intended to serve as a foundational resource for researchers and professionals in drug discovery and development.

Chemical and Physical Properties

Uvarigranol B is characterized by a unique and complex molecular structure that contributes to its bioactivity. The key chemical and physical properties are summarized in the table below, compiled from various chemical databases.

Property	Value	Source
CAS Number	164204-79-9	[3][4][5]
Molecular Formula	C ₂₃ H ₂₂ O ₈	[3][4]
Molecular Weight	426.41 g/mol	[3][4]
Boiling Point	608.4 °C	[3]
SMILES	<chem>CC(=O)OC1C(C=CC(C1(COC(=O)C2=CC=CC=C2)O)O)OC(=O)C3=CC=CC=C3</chem>	[3]
Storage Temperature	2°C - 8°C	[3]

Potential Biological Activity and Mechanism of Action

Preliminary information suggests that **Uvarigranol B** is a bioactive compound with potential applications in oncology. It is believed to exhibit cytotoxic effects, selectively targeting cancer cells, which makes it a promising candidate for further investigation in the development of targeted cancer therapies.[3] The primary proposed mechanism of action for **Uvarigranol B** is the inhibition of cancer cell proliferation.[3] It is hypothesized that the compound interferes with specific cellular pathways that are crucial for the growth and survival of cancer cells.[3]

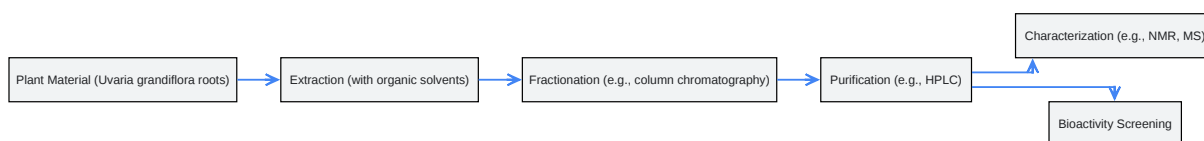
However, at present, detailed studies elucidating the specific signaling pathways affected by **Uvarigranol B** are not publicly available. Further research is required to identify the precise molecular targets and understand the full mechanism of its cytotoxic effects.

Experimental Protocols

Detailed experimental protocols for the synthesis of **Uvarigranol B** are not widely published. The compound is primarily obtained through isolation from its natural source, the roots of *Uvaria grandiflora*.

General Isolation Workflow

While a specific, detailed protocol for **Uvarigranol B** is not available in the public domain, a general workflow for the isolation of natural products from plant material can be inferred. This process typically involves the following key steps:



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Caption: A generalized workflow for the isolation and characterization of bioactive compounds from plant sources.

Note: This is a representative workflow and the specific solvents, chromatographic media, and techniques would need to be optimized for the isolation of **Uvarigranol B**.

Current Research Status and Future Directions

The study of **Uvarigranol B** is still in its nascent stages. While its chemical structure has been identified and preliminary suggestions of its anticancer potential have been made, there is a significant need for further research. Future studies should focus on:

- **Elucidating the Mechanism of Action:** Detailed in vitro and in vivo studies are necessary to identify the specific molecular targets and signaling pathways modulated by **Uvarigranol B**.
- **Quantitative Biological Data:** There is a lack of publicly available quantitative data, such as IC50 values against a panel of cancer cell lines.
- **Synthesis and Analogs:** The development of a synthetic route to **Uvarigranol B** would facilitate its further study and allow for the creation of analogs with potentially improved efficacy and pharmacokinetic properties.

Conclusion

Uvarigranol B is a promising natural product with potential for development as an anticancer agent. This technical guide has summarized the currently available information on its chemical properties and potential biological activity. It is clear that further in-depth research is warranted to fully understand its therapeutic potential and mechanism of action, paving the way for its potential application in drug development.

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- To cite this document: BenchChem. [In-Depth Technical Guide to UVARIGRANOL B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b597468#chemical-properties-of-uvarigranol-b\]](https://www.benchchem.com/product/b597468#chemical-properties-of-uvarigranol-b)

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